

# Cinnamyl cinnamate as a potential plasticizer for PVC films

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## Compound of Interest

Compound Name: Cinnamyl cinnamate

Cat. No.: B1669055

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## Cinnamyl Cinnamate: A Bio-based Plasticizer for PVC Films

### Application Notes & Protocols

The following document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in the evaluation and use of **cinnamyl cinnamate** as a potential bio-based plasticizer for Polyvinyl Chloride (PVC) films. These guidelines are based on current research and are intended to facilitate the exploration of this promising alternative to traditional phthalate-based plasticizers.

## Introduction

Polyvinyl chloride (PVC) is a widely used thermoplastic polymer that often requires the addition of plasticizers to enhance its flexibility and processing characteristics. For decades, phthalate esters have dominated the plasticizer market. However, growing concerns over their potential health and environmental risks have spurred the search for safer, bio-based alternatives.

Cinnamic acid derivatives, including **cinnamyl cinnamate**, have emerged as viable candidates due to their potential to improve the ductility of PVC films.<sup>[1][2]</sup> **Cinnamyl cinnamate**, an ester of cinnamyl alcohol and cinnamic acid, has shown promising results in terms of its plasticizing efficiency, thermal stability, and low toxicity profile.<sup>[1][3]</sup>

## Data Presentation: Performance of Cinnamyl Cinnamate in PVC Films

The following tables summarize the key performance indicators of PVC films plasticized with **cinnamyl cinnamate** (CC) in comparison to unplasticized PVC and other cinnamic acid derivatives. The data is compiled from a study where the plasticizers were incorporated at 50 parts per hundred (phr) of PVC resin.[\[4\]](#)

Table 1: Mechanical Properties of Plasticized PVC Films[\[4\]](#)

Property	Unplasticized PVC	PVC + Cinnamyl Cinnamate (CC)
Tensile Strength (MPa)	35.5 ± 1.8	22.2 ± 1.1
Elongation at Break (%)	5.0 ± 0.5	> 260
Elastic Modulus (MPa)	1250 ± 150	120 ± 10

Table 2: Thermal Properties of Plasticized PVC Films[\[1\]](#)[\[2\]](#)

Property	Unplasticized PVC	PVC + Cinnamyl Cinnamate (CC)
Glass Transition Temperature (Tg) (°C)	85	Lower than neat PVC
Onset Degradation Temperature (T5) (°C)	~250	Slightly reduced

Table 3: Physicochemical Properties of **Cinnamyl Cinnamate**[\[2\]](#)

Property	Value
Molecular Weight ( g/mol )	264.324
Melting Point (°C)	42–45
Boiling Point (°C)	370
Density (g/cm³)	1.121

## Experimental Protocols

The following protocols are detailed methodologies for the preparation and characterization of PVC films plasticized with **cinnamyl cinnamate**.

### Preparation of Plasticized PVC Films (Solvent Casting Method)

This protocol describes the preparation of PVC films using the solvent casting technique, which is a common laboratory-scale method for producing uniform films.

Materials:

- Polyvinyl Chloride (PVC) resin
- **Cinnamyl Cinnamate (CC)**
- Tetrahydrofuran (THF), analytical grade

Equipment:

- Analytical balance
- Glass beakers or flasks
- Magnetic stirrer and stir bars
- Petri dishes or a flat glass substrate

- Fume hood
- Desiccator

Procedure:

- Solution Preparation:
  - In a fume hood, weigh the desired amount of PVC resin and **cinnamyl cinnamate**. For a 50 phr formulation, the weight ratio of plasticizer to PVC is 1:2.
  - Dissolve the PVC resin in an appropriate volume of THF in a beaker with continuous stirring until a homogeneous solution is obtained.
  - Add the pre-weighed **cinnamyl cinnamate** to the PVC solution and continue stirring until it is completely dissolved. The final solution should be clear and viscous.
- Film Casting:
  - Carefully pour the solution into a clean, dry Petri dish or onto a level glass plate. Ensure the solution spreads evenly to achieve a uniform thickness.
  - Cover the casting surface with a watch glass or a perforated lid to allow for slow solvent evaporation and prevent rapid film formation, which can trap bubbles.
- Drying:
  - Allow the solvent to evaporate at room temperature in the fume hood for 24-48 hours.
  - Once the film appears dry, carefully peel it from the substrate.
  - To remove any residual solvent, place the film in a desiccator under vacuum for at least 24 hours.

## Characterization of Plasticized PVC Films

The following are standard methods to evaluate the performance of the prepared PVC films.

The tensile properties of the films are determined using a universal testing machine according to the ASTM D882 standard.

Procedure:

- Cut the prepared PVC films into dumbbell-shaped specimens of standard dimensions.
- Measure the thickness of each specimen at several points along the gauge length and calculate the average.
- Mount the specimen in the grips of the universal testing machine.
- Apply a tensile load at a constant crosshead speed (e.g., 10 mm/min) until the specimen breaks.
- Record the load and elongation data to determine the tensile strength, elongation at break, and elastic modulus.[4]

Thermogravimetric Analysis (TGA): TGA is used to evaluate the thermal stability of the plasticized PVC films.

Procedure:

- Place a small, accurately weighed sample (5-10 mg) of the PVC film into a TGA crucible.
- Heat the sample from room temperature to a high temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min) under a nitrogen atmosphere.
- Record the weight loss as a function of temperature. The onset degradation temperature ( $T_5$ ) is the temperature at which 5% weight loss occurs.[5]

Dynamic Mechanical Thermal Analysis (DMTA): DMTA is used to determine the glass transition temperature ( $T_g$ ) of the material.

Procedure:

- Cut a rectangular specimen from the PVC film.

- Clamp the specimen in the DMTA instrument.
- Apply a sinusoidal strain at a fixed frequency while ramping the temperature (e.g., from -100 °C to 150 °C at 3 °C/min).
- The peak of the  $\tan \delta$  curve is taken as the glass transition temperature ( $T_g$ ). A lower  $T_g$  compared to unplasticized PVC indicates effective plasticization.[\[1\]](#)[\[2\]](#)

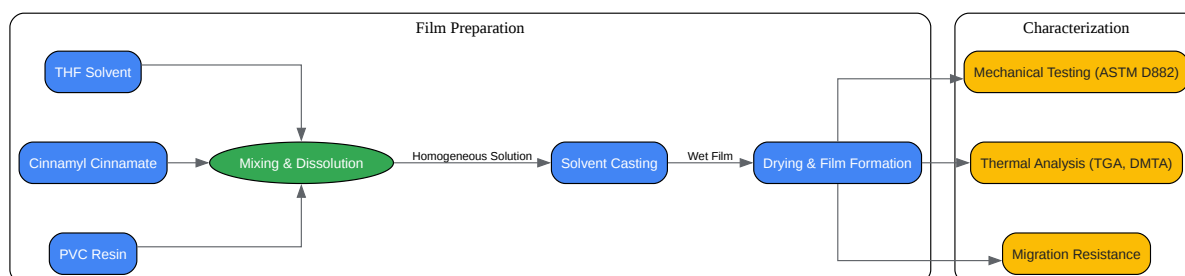
This test evaluates the permanence of the plasticizer within the PVC matrix.

Procedure (Solvent Extraction Method):

- Cut a pre-weighed ( $W_{\text{initial}}$ ) piece of the plasticized PVC film.
- Immerse the film in a solvent (e.g., n-hexane, ethanol, or water) at a specified temperature for a set period (e.g., 24 hours at 25 °C).
- Remove the film, gently wipe the surface, and dry it in a vacuum oven until a constant weight ( $W_{\text{final}}$ ) is achieved.
- The percentage of weight loss is calculated as:  $[(W_{\text{initial}} - W_{\text{final}}) / W_{\text{initial}}] * 100$ . A lower weight loss indicates better migration resistance.

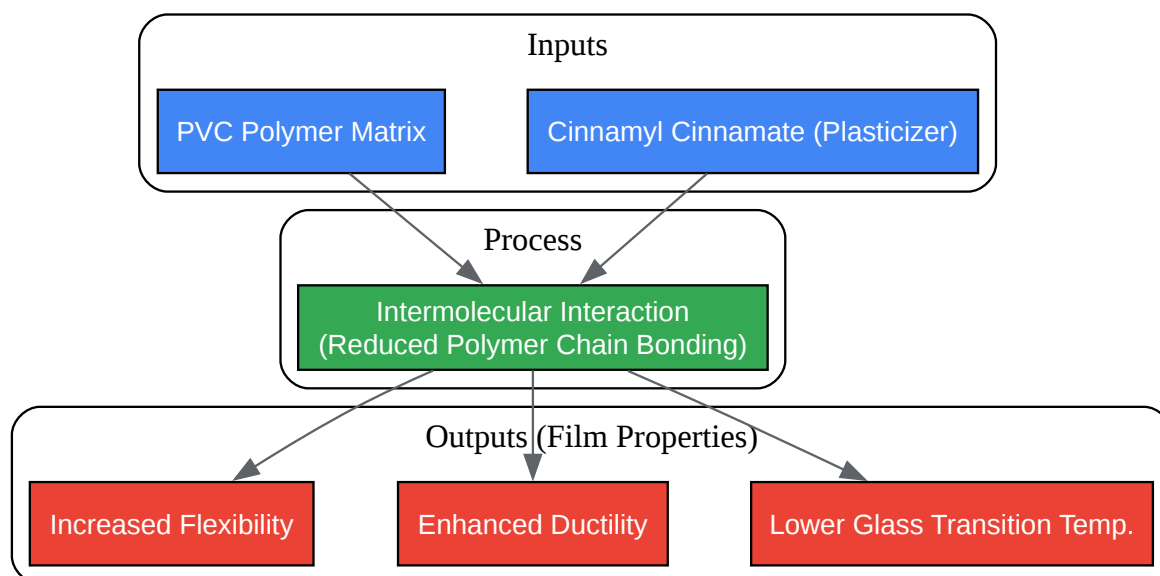
## Visualizations

The following diagrams illustrate the experimental workflow for preparing and testing PVC films plasticized with **cinnamyl cinnamate**.



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Caption: Experimental workflow for PVC film preparation and characterization.



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Caption: Logical relationship of plasticization with **cinnamyl cinnamate**.

## Safety and Environmental Considerations

**Cinnamyl cinnamate** has been evaluated for its environmental and health safety. It is reported to be not persistent, bioaccumulative, or toxic (PBT).[3] Furthermore, it is considered non-genotoxic.[3] However, as with any chemical, appropriate personal protective equipment (PPE), such as gloves and safety glasses, should be used during handling. All procedures involving solvents should be conducted in a well-ventilated fume hood.

## Conclusion

**Cinnamyl cinnamate** presents a promising, bio-based alternative to conventional phthalate plasticizers for PVC applications. Its ability to significantly enhance the ductility and flexibility of PVC films, coupled with a favorable safety profile, makes it a strong candidate for further research and development. The protocols and data presented here provide a foundation for scientists and researchers to explore the full potential of **cinnamyl cinnamate** in creating more sustainable and safer PVC products.

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